

Personal protective equipment for handling Glyoxal-hydroimidazolone isomer

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Compound of Interest

Compound Name: **Glyoxal-hydroimidazolone isomer**

Cat. No.: **B1436211**

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Essential Safety and Logistical Information for Handling Glyoxal

Given the limited direct safety data on **Glyoxal-hydroimidazolone isomer**, this guidance is based on the well-documented hazards of its parent compound, Glyoxal. Researchers, scientists, and drug development professionals should handle **Glyoxal-hydroimidazolone isomer** with the same precautions as Glyoxal until specific data becomes available.

Glyoxal is a chemical that presents several health hazards. It is harmful if inhaled, ingested, or absorbed through the skin.^[1] Vapors or mists can irritate the eyes, mucous membranes, and upper respiratory tract.^{[1][2]} Direct contact with the skin can cause irritation and may lead to dermatitis upon repeated exposure.^{[1][2]} Furthermore, Glyoxal is recognized as a strong skin sensitizer, meaning it can cause an allergic reaction upon re-exposure.^[2] It is also suspected of causing genetic defects.^{[3][4][5]}

Proper handling and storage are crucial to minimize risks. Glyoxal solutions should be stored in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances such as strong oxidizers and bases.^{[2][6]} It is important to prevent the solution from drying out, as solid glyoxal may be explosive in air.^{[5][6]}

Operational Plan: Personal Protective Equipment (PPE)

When handling Glyoxal or its derivatives, a comprehensive approach to personal protection is mandatory. The following PPE should be used:

- Eye Protection: Wear chemical splash goggles to prevent eye contact.[2]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves to prevent skin contact.[2] It is recommended to check the resistance of the gloves to chemicals with the supplier for specific applications.[7]
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: Use only in a well-ventilated area.[2] If exposure limits are likely to be exceeded, or if irritation is experienced, a NIOSH/MSHA approved respirator should be used. [2]

Disposal Plan

Waste disposal must be conducted in compliance with local, regional, and national regulations. [4][8]

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[2]
- Disposal of Spills: In the event of a spill, absorb the material with an inert substance like vermiculite, sand, or earth and place it in a suitable, sealed container for disposal.[2][5][6] The area should then be washed with soap and water.[2]
- Container Disposal: Empty containers may retain product residue and should be treated as hazardous waste.[9] Do not reuse empty containers.[4]

Quantitative Safety Data

The following table summarizes key quantitative data for Glyoxal, which should be used as a reference for handling **Glyoxal-hydroimidazolone isomer**.

Parameter	Value	Reference
Exposure Limits		
ACGIH TLV (TWA)	0.1 mg/m ³ (inhalable fraction and vapor)	[4][5][6][10]
Physical Properties		
pH (40% solution)	2.1 - 2.7	[6]
Boiling Point	104 °C	[10]
Melting Point	-14 °C	[10]
Flash Point	>100 °C	[10]
Autoignition Temperature	285 °C	[10]
Specific Gravity	1.27	[10]

Experimental Protocols: First Aid Procedures

In case of exposure to Glyoxal, the following first aid measures should be taken immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][6] Seek medical attention.[2][6]
- Skin Contact: Immediately flush skin with soap and plenty of water.[2] Remove contaminated clothing and wash it before reuse.[2] If skin irritation or a rash occurs, get medical advice.[8]
- Inhalation: Move the person to fresh air.[1][2] If breathing is difficult, give oxygen.[1][2] If not breathing, give artificial respiration.[2] Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Workflow for Safe Handling of Glyoxal and its Derivatives



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References

- 1. zhonglanindustry.com [zhonglanindustry.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. carlroth.com:443 [carlroth.com:443]
- 4. labelsds.com [labelsds.com]
- 5. flinnsci.com [flinnsci.com]
- 6. archpdfs.lps.org [archpdfs.lps.org]
- 7. carlroth.com [carlroth.com]
- 8. trc-corp.com [trc-corp.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- 10. ICSC 1162 - GLYOXAL (40% solution) [chemicalsafety.ilo.org]
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